

# A Technical Guide to the Spectroscopic Analysis of 2-Methyl-4-nitrophenyl isocyanate

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## Compound of Interest

Compound Name: 2-Methyl-4-nitrophenyl isocyanate

Cat. No.: B1587134

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This technical guide provides a comprehensive overview of the Fourier-Transform Infrared (FTIR) and Mass Spectrometry (MS) data for **2-Methyl-4-nitrophenyl isocyanate** (C<sub>8</sub>H<sub>6</sub>N<sub>2</sub>O<sub>3</sub>). It includes a summary of key data points, detailed experimental protocols for acquiring such data, and logical workflows for its analysis.

## Physicochemical Properties

Property	Value	Source
CAS Number	56309-59-2	
Molecular Formula	C <sub>8</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub>	[1]
Molecular Weight	178.14 g/mol	
Appearance	Solid	
Melting Point	81-84 °C	
Boiling Point	168 °C at 23 mmHg	

## Mass Spectrometry Data

Mass spectrometry is a powerful analytical technique used to determine the mass-to-charge ratio (m/z) of ionized molecules. This information helps in determining the molecular weight and

elemental composition of a compound. The following table summarizes the predicted mass spectrometry data for **2-Methyl-4-nitrophenyl isocyanate**.

Adduct	m/z
[M+H] <sup>+</sup>	179.04512
[M+Na] <sup>+</sup>	201.02706
[M-H] <sup>-</sup>	177.03056
[M+NH <sub>4</sub> ] <sup>+</sup>	196.07166
[M+K] <sup>+</sup>	217.00100
[M] <sup>+</sup>	178.03729
[M] <sup>-</sup>	178.03839

Data sourced from PubChem and calculated using CCSbase.[\[1\]](#)

## Fourier-Transform Infrared (FTIR) Spectroscopy Data

FTIR spectroscopy is utilized to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. For **2-Methyl-4-nitrophenyl isocyanate**, the characteristic vibrational bands are expected for the isocyanate, nitro, and aromatic methyl groups.

Functional Group	Expected Wavenumber (cm <sup>-1</sup> )
Isocyanate (-N=C=O)	~2250 - 2275 (strong, sharp)
Nitro (-NO <sub>2</sub> )	~1500 - 1570 (asymmetric stretch) and ~1300 - 1370 (symmetric stretch)
Aromatic C-H	~3000 - 3100
Methyl C-H	~2850 - 3000
C=C (Aromatic)	~1400 - 1600

## Experimental Protocols

### Mass Spectrometry (Electrospray Ionization - ESI)

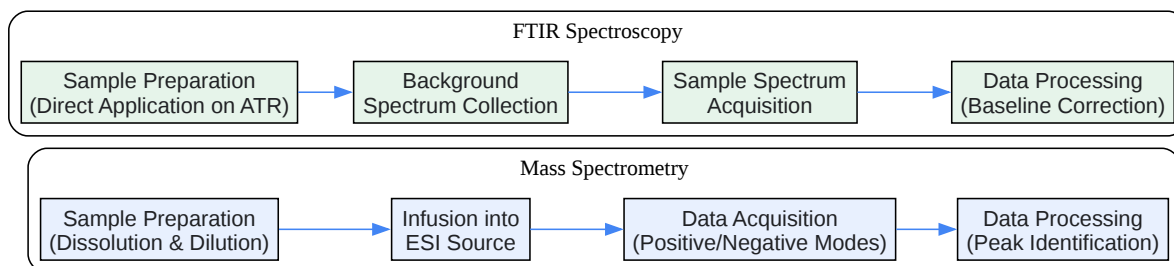
- **Sample Preparation:** A dilute solution of **2-Methyl-4-nitrophenyl isocyanate** is prepared by dissolving approximately 1 mg of the solid compound in 1 mL of a suitable solvent such as acetonitrile or methanol. The solution is then further diluted to a final concentration of approximately 1-10 µg/mL.
- **Instrumentation:** A high-resolution mass spectrometer equipped with an electrospray ionization (ESI) source is used.
- **Analysis:** The prepared sample solution is infused into the ESI source at a flow rate of 5-10 µL/min. The mass spectrometer is operated in both positive and negative ion modes to detect various adducts. Data is acquired over a mass range of  $m/z$  50-500.
- **Data Processing:** The acquired mass spectra are processed to identify the molecular ion peak and other relevant fragment ions. The experimental mass-to-charge ratios are then compared with the theoretical values.

### FTIR Spectroscopy (Attenuated Total Reflectance - ATR)

- **Sample Preparation:** A small amount of the solid **2-Methyl-4-nitrophenyl isocyanate** is placed directly onto the ATR crystal.
- **Instrumentation:** An FTIR spectrometer equipped with an ATR accessory is used.
- **Background Collection:** A background spectrum of the clean, empty ATR crystal is collected to account for atmospheric and instrumental interferences.
- **Sample Analysis:** The solid sample is pressed firmly against the ATR crystal to ensure good contact. The infrared spectrum is then recorded, typically over a range of 4000-400  $\text{cm}^{-1}$ .
- **Data Processing:** The acquired sample spectrum is baseline corrected and the prominent absorption bands are identified and assigned to their corresponding functional groups.

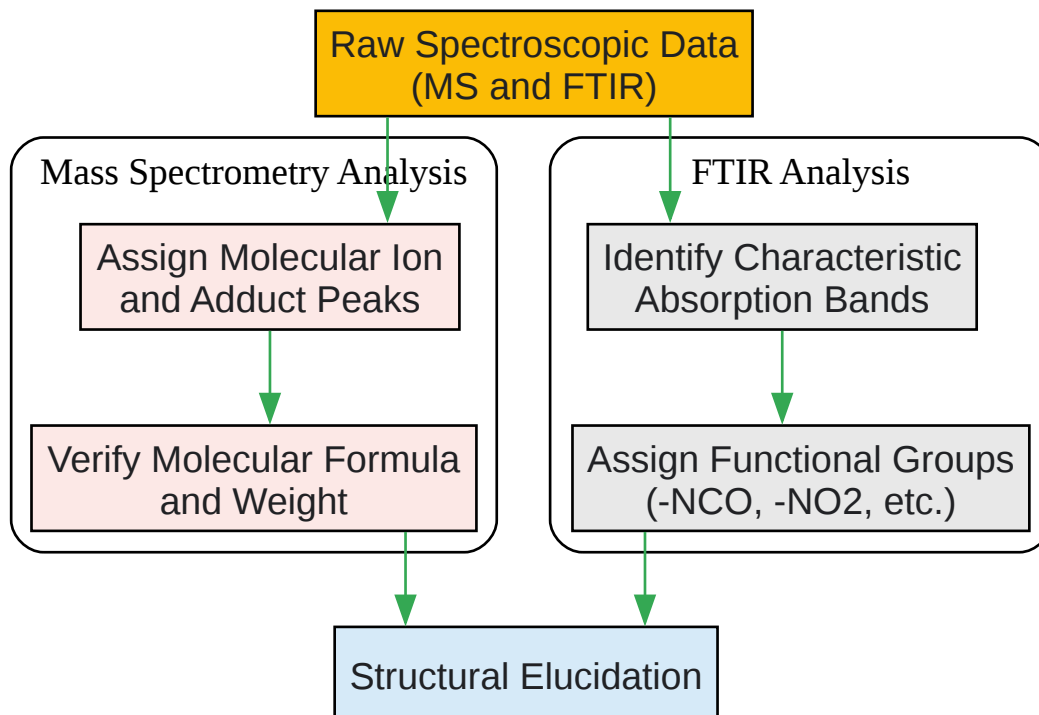
## Workflow and Data Analysis Diagrams

The following diagrams illustrate the experimental workflow for obtaining spectral data and the logical process for data analysis.



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Figure 1: Experimental workflow for Mass Spectrometry and FTIR analysis.



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Figure 2: Logical workflow for the analysis of spectral data.

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## References

- 1. PubChemLite - 2-methyl-4-nitrophenyl isocyanate (C<sub>8</sub>H<sub>6</sub>N<sub>2</sub>O<sub>3</sub>) [pubchemlite.lcsb.uni.lu]
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